

# Physical and chemical properties of 1-Methyl-4-(methylamino)piperidine

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## Compound of Interest

Compound Name: 1-Methyl-4-(methylamino)piperidine

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## An In-depth Technical Guide to 1-Methyl-4-(methylamino)piperidine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of **1-Methyl-4-(methylamino)piperidine**. It includes key data, experimental protocols, and visualizations to support its application in research and development.

## Compound Identification and Structure

**1-Methyl-4-(methylamino)piperidine**, also known as N,1-dimethylpiperidin-4-amine, is a disubstituted piperidine derivative. Its structure is characterized by a piperidine ring with a methyl group attached to the ring's nitrogen atom (position 1) and a methylamino group at position 4.

Identifier	Value
IUPAC Name	N,1-dimethylpiperidin-4-amine[1]
CAS Number	73579-08-5[1][2]
Molecular Formula	C7H16N2[1][2]
Molecular Weight	128.22 g/mol [1][2]
InChI Key	XRYGCVVVDCEPRL-UHFFFAOYSA-N[1]
Canonical SMILES	CNCC1CCN(C)CC1
Synonyms	1-Methyl-4-(methylanino)piperidine, 4-Piperidinamine, N,1-dimethyl-[1]

## Physicochemical Properties

The physical and chemical properties of **1-Methyl-4-(methylanino)piperidine** are summarized below. This compound is typically a liquid at room temperature and has a distinct boiling point under reduced pressure.

Table of Physical Properties:

Property	Value
Appearance	Colorless to very pale yellow or reddish-yellow liquid[3][4]
Boiling Point	53°C at 10 mmHg[2]
Density	0.882 g/cm <sup>3</sup> [2]
Refractive Index (n <sub>20/D</sub> )	1.4672[2]
Flash Point	56°C[2]

Table of Chemical Properties:

Property	Value
Purity	Typically >95% or >97.0% (GC)[3]
Storage Temperature	Room Temperature, sealed in a dry, dark place[2]
Solubility	No specific data found, but its structure suggests solubility in organic solvents.

## Experimental Protocols

Synthesis via Reductive Amination:

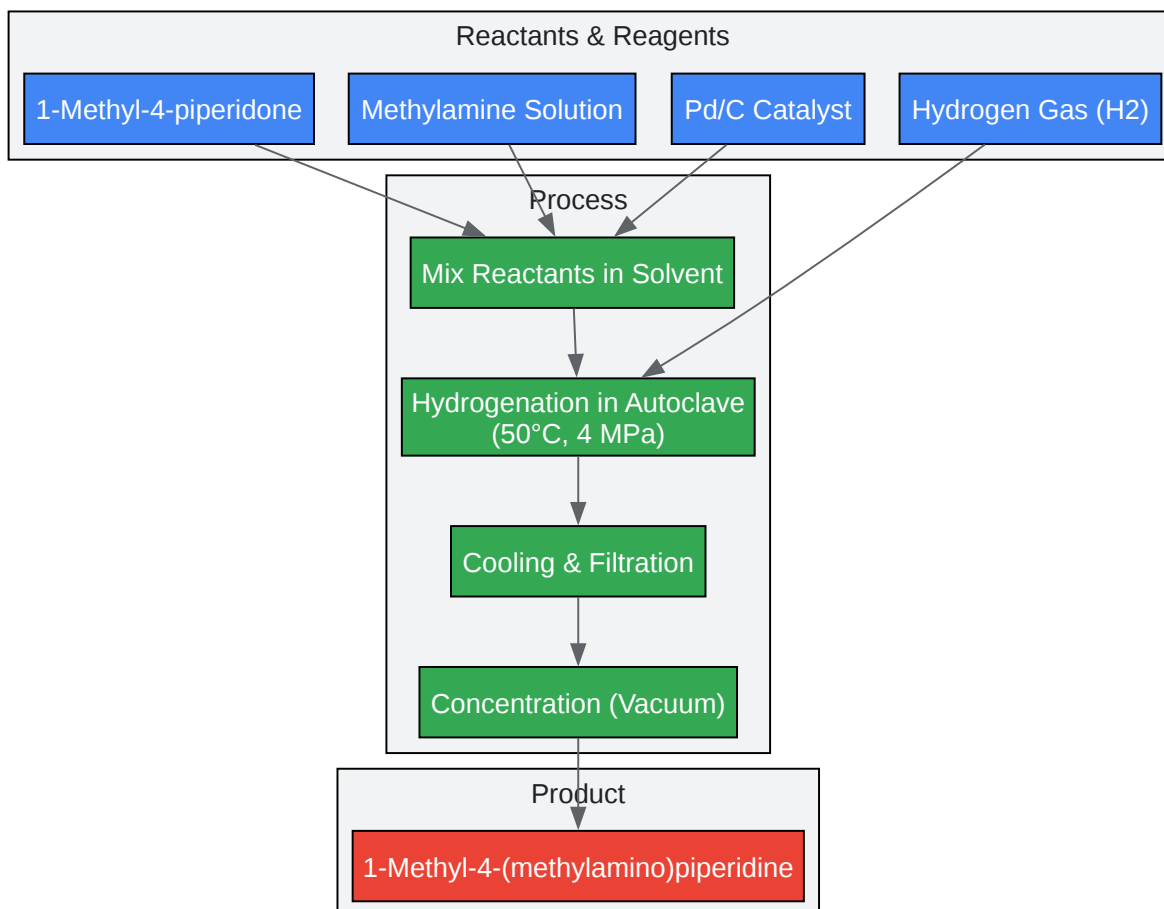
A common method for the synthesis of **1-Methyl-4-(methyldamino)piperidine** is the reductive amination of 1-methyl-4-piperidone. This process involves the reaction of the ketone with methylamine to form an intermediate imine, which is then reduced to the final amine product.

Methodology:

- **Reaction Setup:** To a solution of 1-methyl-4-piperidone in a suitable solvent such as methanol or ethanol, add a solution of methylamine (e.g., 33% in ethanol).
- **Catalyst Addition:** A reducing agent and catalyst, such as 10% Palladium on Carbon (Pd/C), is added to the mixture.
- **Hydrogenation:** The reaction mixture is placed in an autoclave and subjected to a hydrogen atmosphere (e.g., at 4 MPa).
- **Heating and Stirring:** The mixture is heated (e.g., to 50°C) and stirred overnight to ensure the reaction goes to completion.
- **Work-up:** After cooling to room temperature, the catalyst is removed by filtration.
- **Purification:** The filtrate is concentrated under vacuum to yield the crude product. Further purification can be achieved through distillation under reduced pressure.

This protocol is adapted from a similar synthesis for a related N-Boc protected compound[5].

Workflow for the Synthesis of 1-Methyl-4-(methylamino)piperidine



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Synthesis workflow via reductive amination.

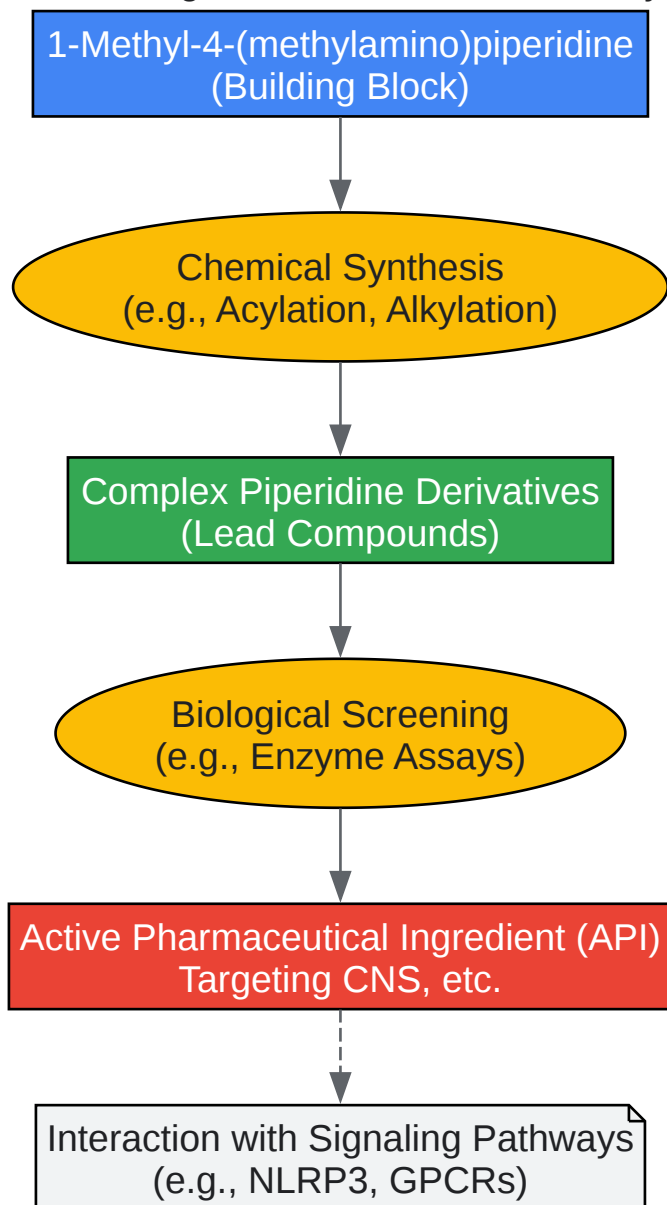
## Applications in Drug Development

**1-Methyl-4-(methylamino)piperidine** serves as a valuable building block in medicinal chemistry. Its piperidine scaffold is a common feature in many biologically active compounds, particularly those targeting the central nervous system (CNS), due to its ability to potentially

cross the blood-brain barrier.[4] It is used as an intermediate in the synthesis of more complex molecules for various therapeutic targets.[4]

The logical flow from a simple building block to a complex, biologically active compound is illustrated below.

#### Role as a Building Block in Pharmaceutical Synthesis



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Conceptual pathway from building block to API.

## Spectral Information

Spectral data is crucial for the structural confirmation of **1-Methyl-4-(methylamino)piperidine**.

- $^1\text{H}$  NMR and  $^{13}\text{C}$  NMR: Spectra for this compound are available and serve as a primary method for its identification and purity assessment.<sup>[1]</sup> Key signals would correspond to the N-methyl groups, the piperidine ring protons, and the N-H proton of the secondary amine.

## Safety and Handling

**1-Methyl-4-(methylamino)piperidine** is classified as a hazardous substance and requires careful handling.

Table of GHS Hazard Information:

Classification	Hazard Statement
Flammable Liquid	H226: Flammable liquid and vapor <sup>[1]</sup>
Skin Corrosion/Irritation	H314: Causes severe skin burns and eye damage <sup>[1]</sup>
Acute Toxicity	H302: Harmful if swallowed
Eye Damage/Irritation	H319: Causes serious eye irritation

Handling and Storage Recommendations:

- Personal Protective Equipment (PPE): Wear protective gloves, clothing, and eye/face protection.<sup>[6]</sup>
- Ventilation: Use in a well-ventilated area or under a chemical fume hood.
- Storage: Keep the container tightly closed in a dry, cool, and well-ventilated place.<sup>[2][6]</sup> Store away from heat, sparks, and open flames.<sup>[6]</sup>
- Disposal: Dispose of contents and container in accordance with local, regional, national, and international regulations.<sup>[6]</sup>

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## References

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- To cite this document: BenchChem. [Physical and chemical properties of 1-Methyl-4-(methylamino)piperidine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b147313#physical-and-chemical-properties-of-1-methyl-4-methylamino-piperidine]

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